

Physical and chemical properties of 15-Methylpentacosanoyl-CoA

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Compound of Interest

Compound Name: 15-Methylpentacosanoyl-CoA

Cat. No.: B15551514

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15-Methylpentacosanoyl-CoA: A Technical Guide for Researchers

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the physical and chemical properties, metabolic pathways, and relevant experimental protocols for **15-Methylpentacosanoyl-CoA**, a very long-chain anteiso-branched fatty acyl-CoA. Due to the limited availability of experimental data for this specific molecule, some properties are extrapolated from closely related long-chain and branched-chain fatty acyl-CoAs.

Core Physical and Chemical Properties

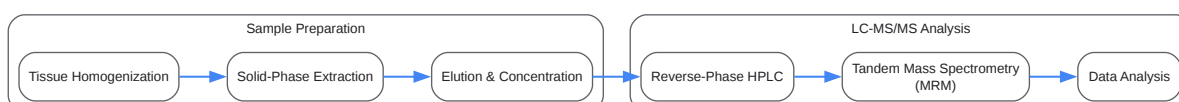
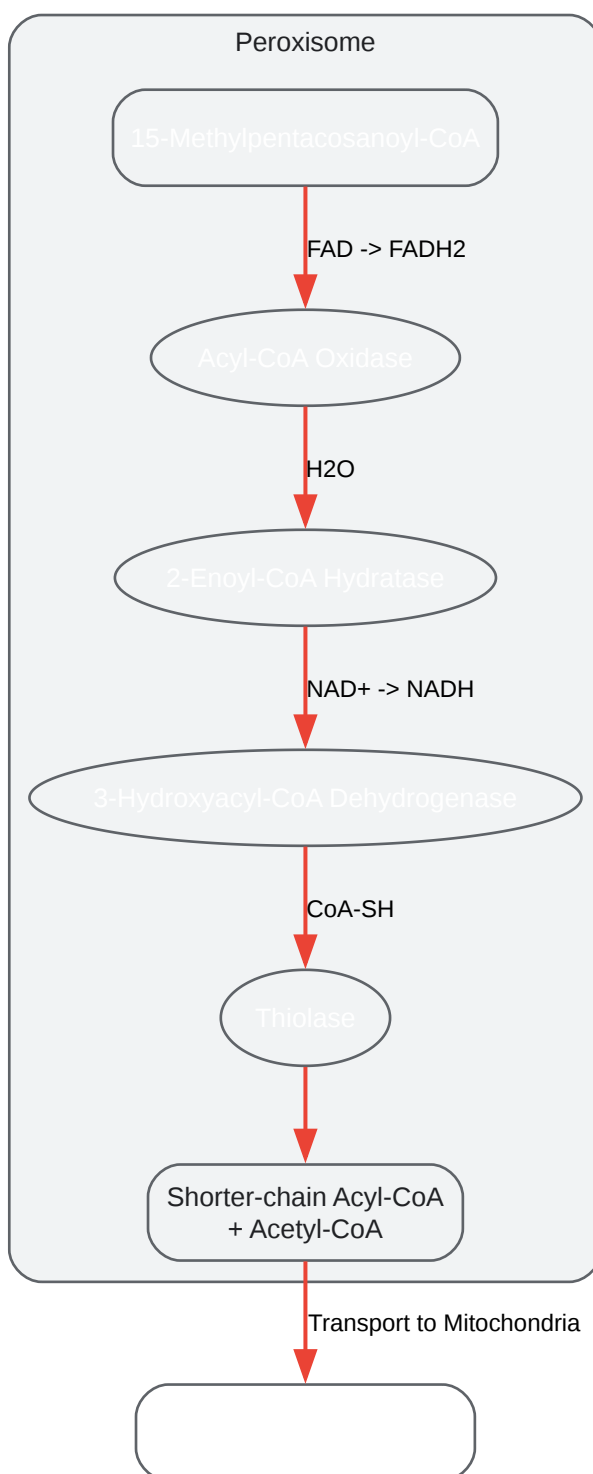
Quantitative data for **15-Methylpentacosanoyl-CoA** is not readily available in the literature. The following table summarizes the estimated and calculated properties based on its structure and data from similar very long-chain fatty acyl-CoAs.

Property	Value	Source/Method
Molecular Formula	C47H88N7O17P3S	Calculated
Molecular Weight	1146.23 g/mol	Calculated
Physical State	Likely a waxy solid at room temperature	Inferred from similar long-chain fatty acids[1]
Solubility	Poorly soluble in water; soluble in organic solvents	Inferred from similar long-chain fatty acids[1]
Chirality	Contains a chiral center at the C-15 position	Structural Analysis

Biosynthesis of 15-Methylpentacosanoyl-CoA

The biosynthesis of anteiso-branched-chain fatty acids, such as 15-methylpentacosanoic acid, typically initiates from the amino acid isoleucine. The resulting 2-methylbutyryl-CoA serves as a primer for the fatty acid synthase (FAS) system, which sequentially adds two-carbon units from malonyl-CoA. The final step involves the activation of the free fatty acid to its coenzyme A thioester by a long-chain acyl-CoA synthetase.





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References

- 1. Chemical Synthesis of a Very Long-Chain Fatty Acid, Hexacosanoic Acid (C26:0), and the Ceramide Containing Hexacosanoic Acid - PubMed [pubmed.ncbi.nlm.nih.gov]
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